

# Essential Safety and Operational Guide for Handling Aldose reductase-IN-4

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## Compound of Interest

Compound Name: Aldose reductase-IN-4

Cat. No.: B12402597

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This document provides immediate safety, handling, and disposal protocols for **Aldose reductase-IN-4**, a potent inhibitor of aldose reductase. The information is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices and mitigate potential hazards.

## Compound Identification and Properties

A summary of the known physical and chemical properties of **Aldose reductase-IN-4** is provided below. As the toxicological properties of this compound have not been thoroughly investigated, it should be handled with care, assuming it is potentially hazardous.

Property	Value
IUPAC Name	1-[(4-fluoro-2-hydroxyphenyl)sulfonyl]-1H-indole
Molecular Formula	C <sub>14</sub> H <sub>10</sub> FNO <sub>3</sub> S
Molecular Weight	291.3 g/mol [1][2]
CAS Number	2446136-17-8[1][2]
Appearance	Solid (presumed)
Solubility	Soluble in DMSO[3]
Storage	Store at room temperature in the continental US; may vary elsewhere. Refer to the Certificate of Analysis for specific storage conditions.[1][4]

## Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **Aldose reductase-IN-4** to ensure appropriate PPE is selected. The following table outlines the minimum recommended PPE.

PPE Category	Specification	Rationale
Hand Protection	Disposable nitrile gloves (minimum 4 mil thickness). Consider double gloving. <a href="#">[5]</a> <a href="#">[6]</a>	To prevent skin contact with the compound. <a href="#">[5]</a>
Eye Protection	Safety glasses with side shields or chemical splash goggles. <a href="#">[6]</a> <a href="#">[7]</a>	To protect eyes from splashes and airborne particles.
Body Protection	A lab coat is required in all wet laboratories. <a href="#">[8]</a> Flame-retardant lab coat is recommended if flammable solvents are used.	To protect skin and clothing from contamination.
Respiratory Protection	Not generally required for handling small quantities in a well-ventilated area or chemical fume hood. If aerosols may be generated, use a NIOSH-approved respirator.	To prevent inhalation of dust or aerosols.
Footwear	Closed-toe shoes. <a href="#">[6]</a> <a href="#">[7]</a>	To protect feet from spills and falling objects.

## Handling and Operational Procedures

Adherence to standard laboratory safety protocols is crucial when working with **Aldose reductase-IN-4**.

### 3.1. Engineering Controls

- Ventilation: Handle the compound in a well-ventilated laboratory. For procedures that may generate dust or aerosols, use a chemical fume hood.[\[9\]](#)

### 3.2. Safe Handling Practices

- Avoid Contact: Prevent direct contact with skin, eyes, and clothing.[10]
- Avoid Inhalation and Ingestion: Do not breathe dust or vapor. Do not eat, drink, or smoke in the laboratory.[9][10]
- Weighing: If weighing the solid compound, do so in a fume hood or a ventilated balance enclosure.
- Solution Preparation: When preparing solutions, add the solid to the solvent slowly. Ensure the container is appropriately labeled with the compound name, concentration, solvent, and date.
- Transfers: Use appropriate tools (e.g., spatulas, pipettes) for transfers to minimize the creation of dust or aerosols.

### 3.3. First Aid Measures

- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek medical attention.
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

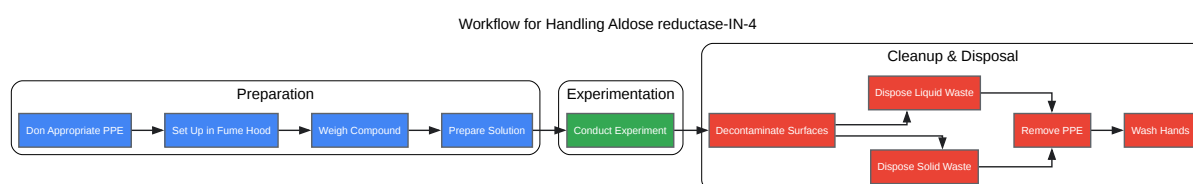
## Disposal Plan

Proper disposal of **Aldose reductase-IN-4** and contaminated materials is essential to prevent environmental contamination and ensure safety.

Waste Type	Disposal Procedure
Unused Compound	Dispose of as hazardous chemical waste in accordance with local, state, and federal regulations. Do not discard down the drain.
Contaminated Labware (e.g., vials, pipette tips)	Place in a designated, sealed, and labeled hazardous waste container.
Contaminated PPE (e.g., gloves, lab coats)	Dispose of in a designated hazardous waste container. Do not launder contaminated lab coats with personal clothing.
Solutions	Collect in a labeled hazardous waste container for chemical waste.

## Experimental Workflow

The following diagram outlines the standard workflow for handling **Aldose reductase-IN-4** in a laboratory setting, from preparation to disposal.



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Safe handling workflow for **Aldose reductase-IN-4**.

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